

# An In-Depth Technical Guide to 1,4-Dicyclohexylbenzene

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## Compound of Interest

Compound Name: 1,4-Dicyclohexylbenzene

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## Abstract

This technical guide provides a comprehensive overview of p-dicyclohexylbenzene, identified by its IUPAC name **1,4-dicyclohexylbenzene**. It details the compound's nomenclature, physicochemical properties, and established synthesis methodologies. While recognizing its applications as a chemical intermediate, this guide also addresses the current landscape of its utility within drug development and biological research, which appears to be an area with limited exploration. This document aims to serve as a foundational resource for professionals in the chemical and pharmaceutical sciences, consolidating key technical data and outlining experimental procedures.

## Nomenclature and Identification

The compound commonly referred to as p-dicyclohexylbenzene is systematically named **1,4-dicyclohexylbenzene** according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.<sup>[1][2]</sup> This name accurately describes its structure: a central benzene ring substituted with two cyclohexyl groups at the para (1 and 4) positions.

Synonyms and Identifiers:

- p-Dicyclohexylbenzene<sup>[1][2]</sup>

- Benzene, 1,4-dicyclohexyl-[3]
- Benzene, p-dicyclohexyl-[3]
- NSC-6353[1]
- CAS Registry Number: 1087-02-1[1][3]
- EINECS Number: 214-121-3[4]
- PubChem CID: 70664[1]
- InChI: 1S/C18H26/c1-3-7-15(8-4-1)17-11-13-18(14-12-17)16-9-5-2-6-10-16/h11-16H,1-10H2[1][5]
- InChIKey: QQFSIGWYINAJOB-UHFFFAOYSA-N[1][5]
- Canonical SMILES: C1CCC(CC1)C2=CC=C(C=C2)C3CCCCC3[1]

## Physicochemical Properties

A summary of the key physical and chemical properties of **1,4-dicyclohexylbenzene** is presented in the table below. This data is essential for its handling, characterization, and application in a laboratory setting.

Property	Value	Reference(s)
Molecular Formula	C <sub>18</sub> H <sub>26</sub>	[1][3]
Molecular Weight	242.41 g/mol	
Appearance	White to off-white powder or crystals	[2]
Melting Point	103-105 °C	[6]
Boiling Point	195 °C at 13 mmHg	[6]
Density	0.9087 g/cm <sup>3</sup> (estimate)	[7]
Refractive Index	1.5500 (estimate)	[7]
Solubility	Insoluble in water. Soluble in organic solvents.	[4]
Flash Point	170.6 °C	[7]

## Spectroscopic Data

Spectroscopic data is critical for the unambiguous identification and characterization of **1,4-dicyclohexylbenzene**.

Spectroscopy Type	Key Data and Observations	Reference(s)
$^1\text{H}$ NMR	Spectral data is available for 1,4-dicyclohexylbenzene.	[5]
$^{13}\text{C}$ NMR	Spectral data is available for 1,4-dicyclohexylbenzene.	[1]
Infrared (IR)	IR spectra have been recorded, typically showing characteristic peaks for aromatic C-H and aliphatic C-H stretching.	[1][8]
Mass Spectrometry (MS)	The mass spectrum shows a molecular ion peak corresponding to its molecular weight.	[1]

## Synthesis and Experimental Protocols

The primary route for the synthesis of **1,4-dicyclohexylbenzene** is through the Friedel-Crafts alkylation of benzene. This reaction can utilize either cyclohexene or a cyclohexyl halide as the alkylating agent in the presence of a Lewis acid catalyst, such as aluminum chloride. It is important to note that **1,4-dicyclohexylbenzene** is often formed as a byproduct in the synthesis of cyclohexylbenzene, from which it can be separated and purified.[9]

### Experimental Protocol: Synthesis of Cyclohexylbenzene with 1,4-Dicyclohexylbenzene as a Byproduct

This protocol is adapted from a procedure for the synthesis of cyclohexylbenzene, where **1,4-dicyclohexylbenzene** is a significant byproduct that can be isolated.[9]

Materials:

- Benzene

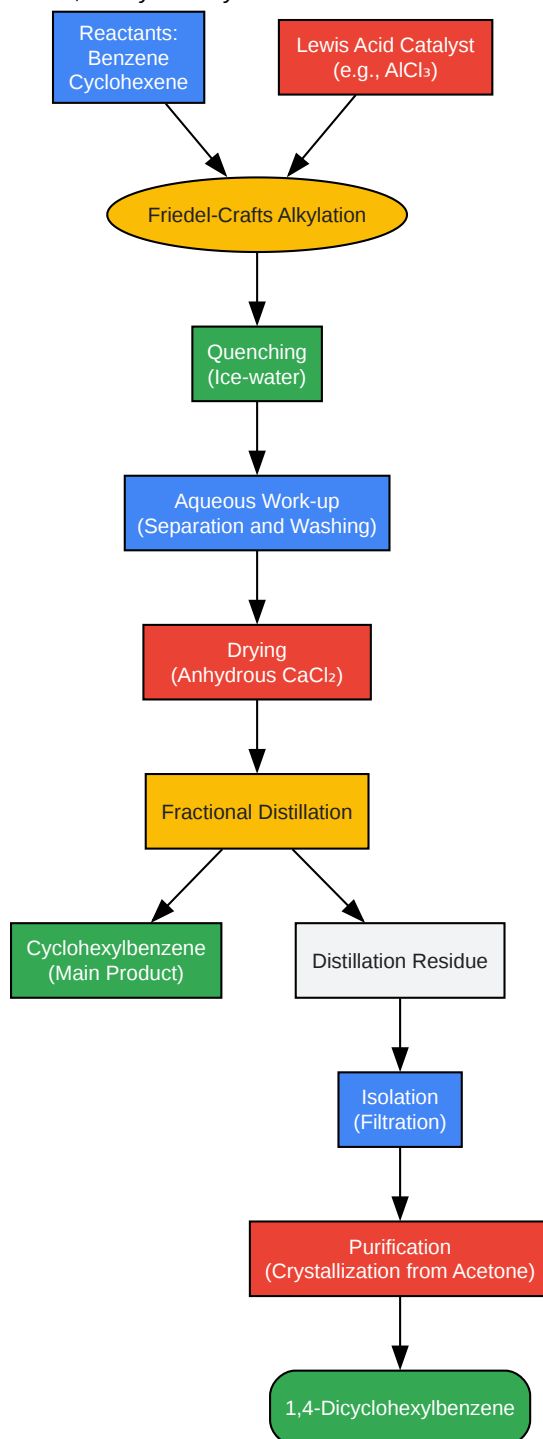
- Cyclohexene
- Anhydrous Aluminum Chloride ( $\text{AlCl}_3$ )
- Concentrated Sulfuric Acid
- 3% Sodium Hydroxide Solution
- Anhydrous Calcium Chloride
- Methyl Alcohol
- Acetone

Procedure:

- **Reaction Setup:** A reaction flask equipped with a stirrer, dropping funnel, and a reflux condenser is charged with benzene and anhydrous aluminum chloride.
- **Addition of Alkylating Agent:** Cyclohexene is added dropwise to the stirred mixture. The reaction is typically exothermic and may require cooling to maintain a controlled temperature.
- **Reaction Quenching:** After the addition is complete, stirring is continued for an additional hour. The reaction mixture is then quenched by carefully pouring it over ice.
- **Work-up:** The organic layer is separated and washed sequentially with cold concentrated sulfuric acid, warm water, 3% sodium hydroxide solution, and finally with pure water.[9]
- **Drying and Distillation:** The organic layer is dried over anhydrous calcium chloride and then subjected to fractional distillation. Cyclohexylbenzene is collected at its boiling point (238–243 °C).[9]
- **Isolation of **1,4-Dicyclohexylbenzene**:** The distillation residue, which contains **1,4-dicyclohexylbenzene**, will become semi-solid upon cooling.[9]
- **Purification:** The solid **1,4-dicyclohexylbenzene** can be recovered by vacuum filtration, followed by washing with methyl alcohol. Further purification can be achieved by crystallization from acetone. The purified product has a melting point of 100–101 °C.[9]

## Synthesis Workflow Diagram

Synthesis of 1,4-Dicyclohexylbenzene via Friedel-Crafts Alkylation



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Caption: Synthesis workflow for **1,4-dicyclohexylbenzene**.

## Applications in Drug Development and Biological Activity

A thorough review of the scientific literature indicates that **1,4-dicyclohexylbenzene** is primarily utilized as a chemical intermediate in organic synthesis.[4] It has also found applications in the fragrance and flavor industry.[4]

Despite the relevance of the cyclohexyl and phenyl moieties in medicinal chemistry, there is a notable absence of published research detailing the direct application of **1,4-dicyclohexylbenzene** as a key building block in drug development or as a pharmacologically active agent itself. Searches for its involvement in specific biological signaling pathways or for studies on its cytotoxic or antimicrobial properties have not yielded significant results.

While derivatives of other cyclohexyl-containing compounds have shown pharmacological activities such as analgesic and anti-inflammatory effects, these findings are not directly transferable to **1,4-dicyclohexylbenzene**. [10] The current body of scientific knowledge suggests that the potential of **1,4-dicyclohexylbenzene** in drug discovery and development remains largely unexplored.

## Safety and Handling

Based on available safety data, **1,4-dicyclohexylbenzene** is a white crystalline solid that may cause irritation.[4] Standard laboratory safety protocols should be followed when handling this compound, including the use of personal protective equipment such as gloves and safety glasses. For detailed safety information, it is recommended to consult the Material Safety Data Sheet (MSDS) provided by the supplier.

## Conclusion

**1,4-Dicyclohexylbenzene** is a well-characterized aromatic hydrocarbon with established synthesis routes and a range of applications as a chemical intermediate. This guide has provided a consolidated source of its nomenclature, physicochemical properties, and a detailed experimental protocol for its synthesis as a byproduct. While its structural motifs are common in pharmacologically active molecules, its direct role in drug development is not currently

documented in the scientific literature, presenting a potential area for future research. This document serves as a valuable technical resource for chemists and pharmaceutical scientists, providing the necessary foundational knowledge for the potential exploration of this compound in novel applications.

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